

benzylboronic acid pinacol ester molecular weight

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Compound of Interest

Compound Name: *Benzylboronic acid pinacol ester*

Cat. No.: *B1364834*

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An In-Depth Technical Guide to **Benzylboronic Acid Pinacol Ester**

For researchers, scientists, and professionals in drug development, **benzylboronic acid pinacol ester** is a vital reagent in modern organic synthesis. Its stability, versatility, and ease of handling make it a preferred building block for constructing complex molecular architectures, particularly in the synthesis of novel pharmaceutical compounds. This guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, its applications, and essential safety information.

Core Properties and Data

Benzylboronic acid pinacol ester, with the CAS number 87100-28-5, is an organoboron compound widely utilized in cross-coupling reactions.^{[1][2][3][4][5]} Its quantitative data are summarized below for easy reference.

Property	Value
Molecular Weight	218.10 g/mol [1][5][6]
Molecular Formula	C ₁₃ H ₁₉ BO ₂ [1][2][4][5][6]
Appearance	Clear, colorless to pale yellow liquid[4][7][8]
Boiling Point	65 °C @ 0.15 mm Hg[8][9]
Density	0.980 g/mL at 25 °C[8][9]
Refractive Index	1.490 @ 20 °C[8][9]
Flash Point	> 110 °C (> 230 °F)[7][9]
Solubility	Insoluble in water[2][6][8][9]

Synthesis of Benzylboronic Acid Pinacol Ester

A common and efficient method for the synthesis of **benzylboronic acid pinacol ester** involves the reaction of a benzyl Grignard reagent with pinacolborane.[10] This method is valued for its mild reaction conditions and good yields.

Experimental Protocol: Synthesis via Grignard Reaction

Objective: To synthesize **benzylboronic acid pinacol ester** from benzyl chloride.

Materials:

- Magnesium turnings
- Anhydrous tetrahydrofuran (THF)
- Benzyl chloride
- Iodine crystal (as initiator)
- Pinacolborane (HBpin)
- Anhydrous diethyl ether

- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware (three-neck flask, dropping funnel, condenser)
- Inert atmosphere setup (e.g., nitrogen or argon line)

Procedure:

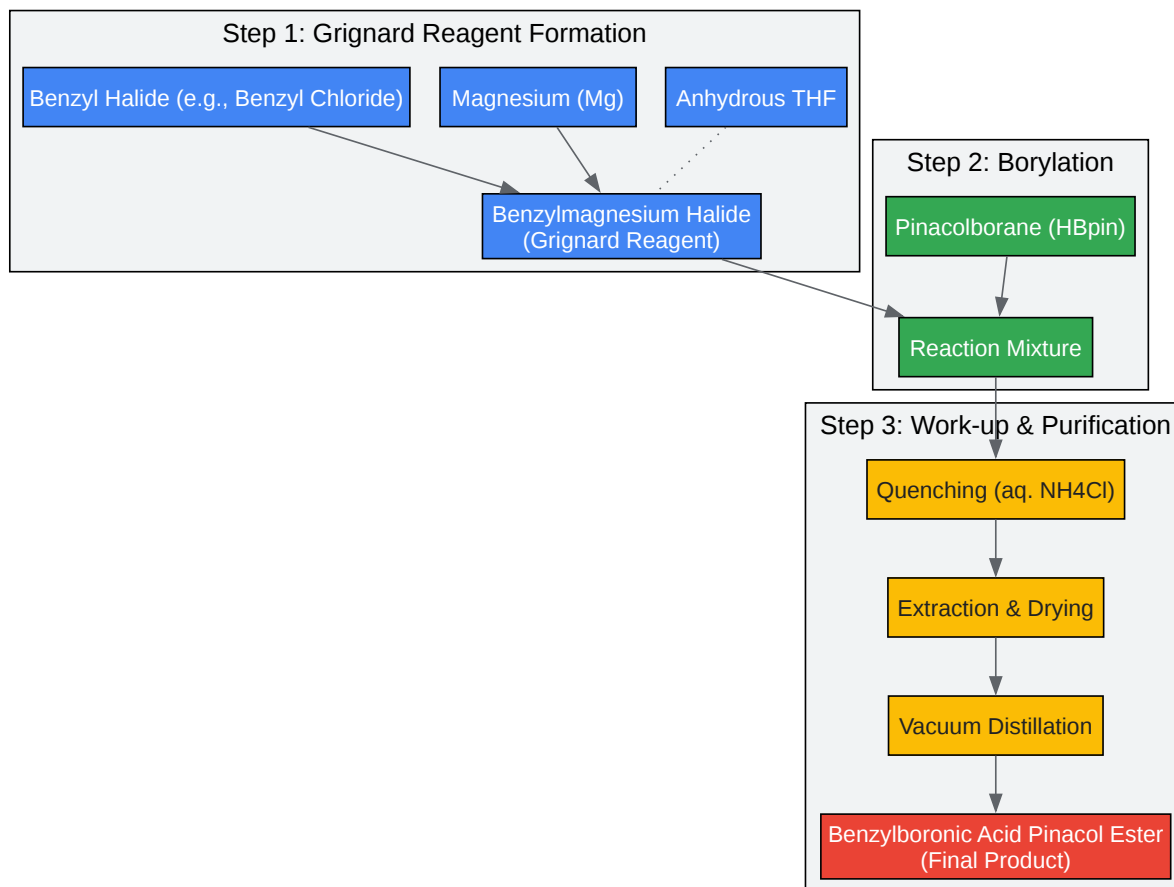
- Preparation of Grignard Reagent:
 - A three-neck flask equipped with a dropping funnel, a reflux condenser, and a nitrogen inlet is flame-dried and allowed to cool under an inert atmosphere.
 - Magnesium turnings are added to the flask, followed by a small crystal of iodine.
 - A solution of benzyl chloride in anhydrous THF is prepared and added to the dropping funnel.
 - A small amount of the benzyl chloride solution is added to the magnesium turnings to initiate the reaction, which is often indicated by a color change and gentle refluxing.
 - Once the reaction has started, the remaining benzyl chloride solution is added dropwise at a rate that maintains a gentle reflux. After the addition is complete, the mixture is stirred at room temperature until the magnesium is consumed.
- Reaction with Pinacolborane:
 - The freshly prepared benzylmagnesium chloride solution is cooled to $0\text{ }^\circ\text{C}$ in an ice bath.
 - Pinacolborane is dissolved in anhydrous THF and added dropwise to the Grignard reagent solution while maintaining the temperature at $0\text{ }^\circ\text{C}$.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction goes to completion.
- Work-up and Purification:

- The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- The resulting mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is then purified by vacuum distillation to yield pure **benzylboronic acid pinacol ester**.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **benzylboronic acid pinacol ester** from a benzyl halide.

Synthesis of Benzylboronic Acid Pinacol Ester

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References

- 1. scbt.com [scbt.com]
- 2. BENZYLBORONIC ACID PINACOL ESTER | 87100-28-5 [chemicalbook.com]
- 3. bjoka-vip.com [bjoka-vip.com]
- 4. Benzylboronic acid pinacol ester, 96% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 5. benzylboronic acid pinacol ester - 87100-28-5 - Structure, Synthesis, Properties [organoborons.com]
- 6. Benzylboronic acid pinacol ester, 96% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. BENZYLBORONIC ACID PINACOL ESTER Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 9. chemwhat.com [chemwhat.com]
- 10. Synthesis of Boronic Acids and Esters from Pinacolborane and Aminoborane Under Ambient Magnesium-, Iodine-, and Zinc-Mediated Conditions [escholarship.org]
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Phone: (601) 213-4426

Email: info@benchchem.com